

Application Note: Quantification of (R)-Venlafaxine in Human Plasma by LC-MS/MS

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Compound of Interest

Compound Name: (R)-Venlafaxine

Cat. No.: B017168

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Introduction

Venlafaxine is an antidepressant medication of the serotonin-norepinephrine reuptake inhibitor (SNRI) class used to treat major depressive disorder, anxiety, and panic disorders.[1] It is administered as a racemic mixture of two enantiomers, (R)- and (S)-venlafaxine, which exhibit different pharmacological profiles. The (R)-enantiomer is a potent inhibitor of both serotonin and norepinephrine reuptake, while the (S)-enantiomer is more selective for serotonin.[2] Given the stereoselective metabolism and pharmacological activity, the enantioselective quantification of venlafaxine is crucial for pharmacokinetic and pharmacodynamic studies. This application note provides a detailed protocol for the quantification of **(R)-venlafaxine** in human plasma using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Principle

This method utilizes a chiral stationary phase for the chromatographic separation of (R)- and (S)-venlafaxine enantiomers. Plasma samples are prepared using a simple and efficient protein precipitation method. The separated enantiomers are then detected and quantified by a triple quadrupole mass spectrometer operating in the positive electrospray ionization (ESI) and Multiple Reaction Monitoring (MRM) mode. The use of a stable isotope-labeled internal standard (IS) ensures accuracy and precision by compensating for matrix effects and variability during sample processing.

Experimental Protocols

Materials and Reagents

- **(R)-Venlafaxine** and (S)-Venlafaxine reference standards
- Venlafaxine-d6 (or other suitable stable isotope-labeled internal standard)
- LC-MS grade acetonitrile, methanol, and water
- Formic acid
- Drug-free human plasma

Instrumentation

- High-Performance Liquid Chromatography (HPLC) system
- Triple quadrupole mass spectrometer with an electrospray ionization (ESI) source

Sample Preparation: Protein Precipitation

- Pipette 100 μ L of human plasma (blank, calibration standard, quality control, or unknown sample) into a 1.5 mL microcentrifuge tube.
- Add 20 μ L of the internal standard working solution (e.g., 100 ng/mL Venlafaxine-d6).
- Add 300 μ L of acetonitrile containing 0.1% formic acid to precipitate the plasma proteins.[3]
- Vortex the mixture for 1 minute.
- Centrifuge at 13,000 rpm for 10 minutes at 4°C.[3]
- Transfer the clear supernatant to an autosampler vial for LC-MS/MS analysis.

Chromatographic Conditions

- Column: A chiral column suitable for the separation of venlafaxine enantiomers (e.g., vancomycin-based chiral column).

- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Flow Rate: 0.5 mL/min
- Injection Volume: 5 μ L
- Gradient: A gradient elution is typically used to achieve optimal separation of the enantiomers. An example gradient is as follows:
 - 0-1 min: 10% B
 - 1-5 min: Ramp to 90% B
 - 5-6 min: Hold at 90% B
 - 6-6.1 min: Return to 10% B
 - 6.1-8 min: Re-equilibration at 10% B

Mass Spectrometry Conditions

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Scan Type: Multiple Reaction Monitoring (MRM)
- MRM Transitions:
 - **(R)-Venlafaxine**: m/z 278.3 \rightarrow 121.1[4]
 - Venlafaxine-d6 (IS): m/z 284.3 \rightarrow 121.1 (example, will vary based on IS)

Quantitative Data Summary

The following tables summarize the typical validation parameters for the quantification of venlafaxine enantiomers in human plasma using LC-MS/MS.

Table 1: Linearity and Lower Limit of Quantification (LLOQ)

Analyte	Linearity Range (ng/mL)	LLOQ (ng/mL)	Reference
(R/S)-Venlafaxine	5 - 500	5	[5]
(R/S)-Venlafaxine	3 - 300	3	[4]
(R/S)-Venlafaxine	1 - 200	1	

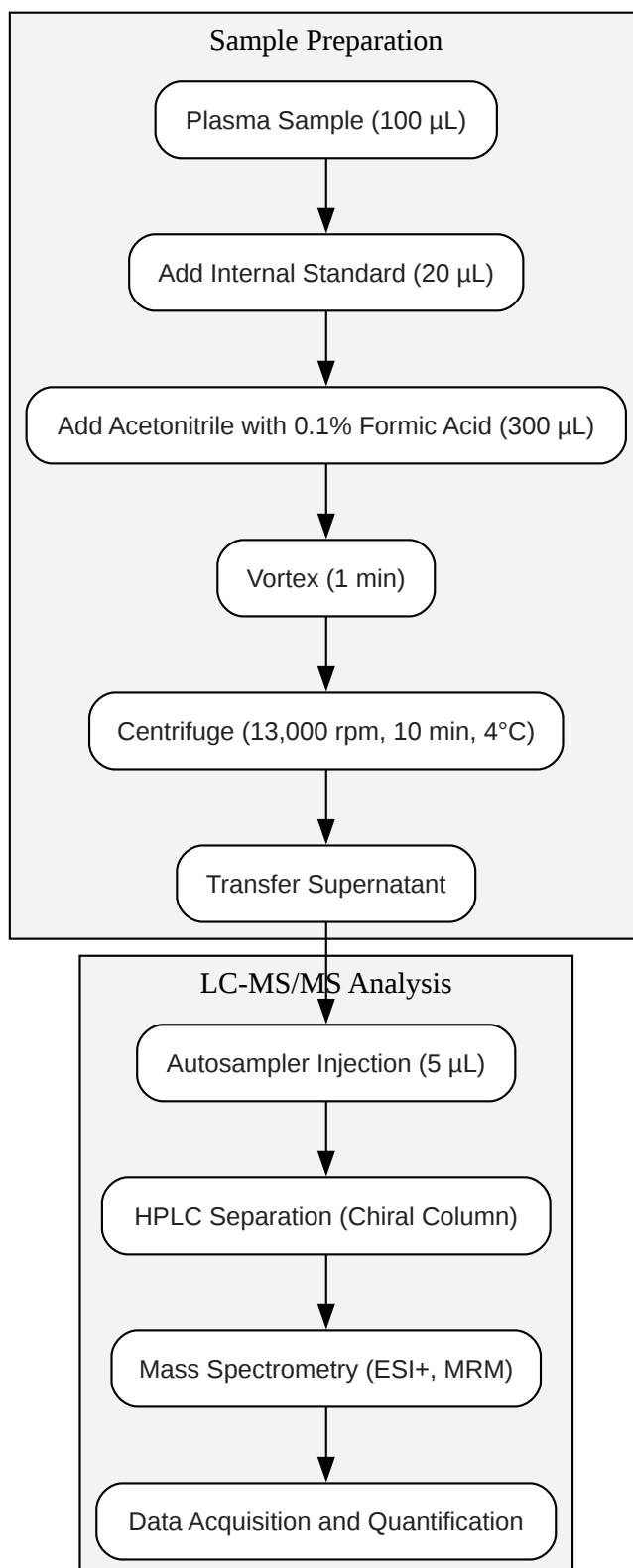
Table 2: Precision and Accuracy

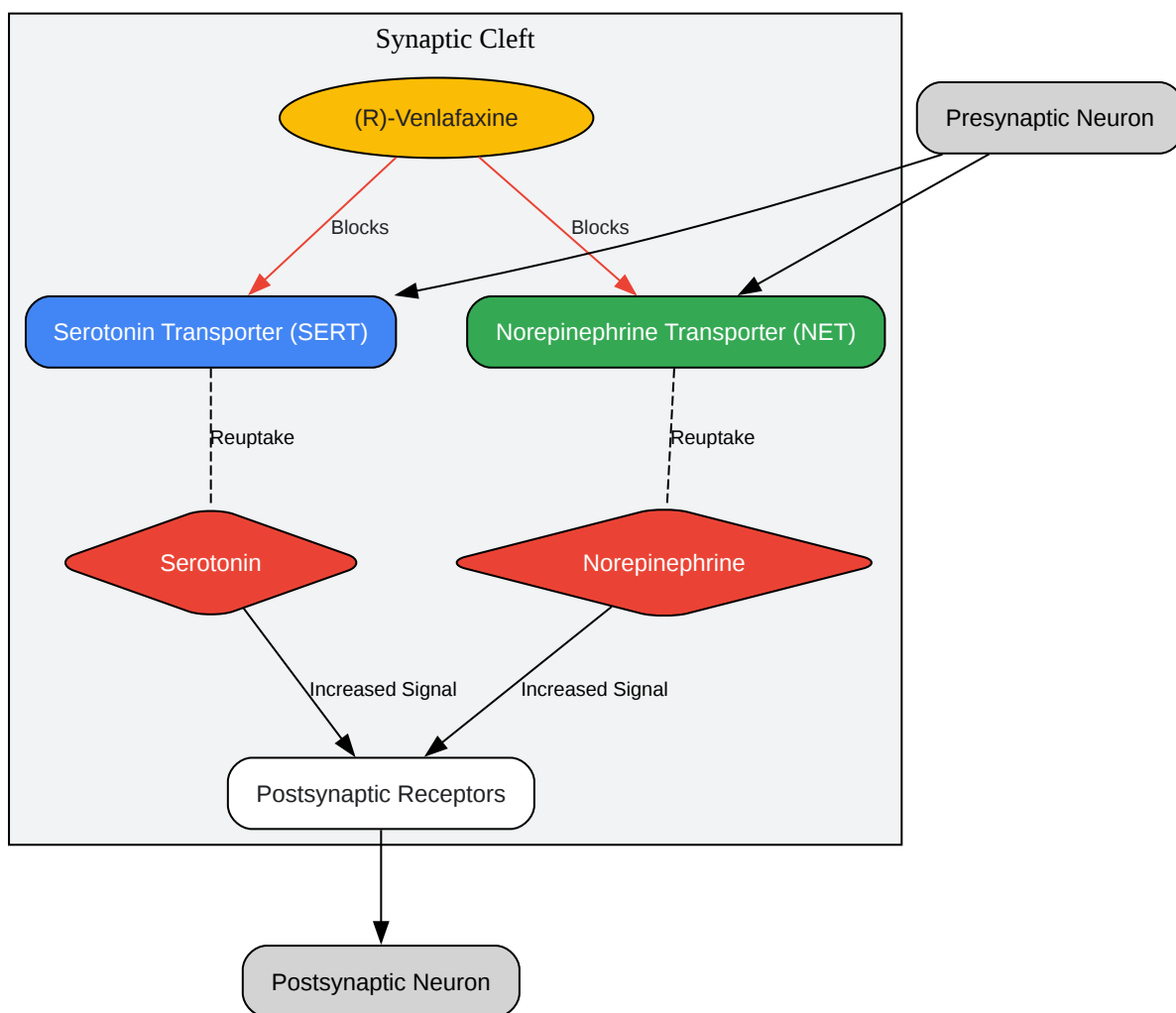
Analyte	Concentration (ng/mL)	Intra-day Precision (%CV)	Inter-day Precision (%CV)	Accuracy (% Bias)	Reference
(R/S)-Venlafaxine	5, 50, 150	< 10.1	< 10.1	within ± 10.0	
(R/S)-Venlafaxine	3, 30, 240	< 10	< 10	within ± 10	[4]

Table 3: Recovery

Analyte	Extraction Method	Recovery (%)	Reference
(R/S)-Venlafaxine	Protein Precipitation	> 90	[3]
(R/S)-Venlafaxine	Solid-Phase Extraction	95.9	[4]
(R/S)-Venlafaxine	Liquid-Liquid Extraction	> 80	

Visualizations





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